

Dimethyl 2-hydroxyisophthalate: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dimethyl 2-hydroxyisophthalate*

Cat. No.: *B123902*

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the fundamental properties, synthesis, and reactivity of **Dimethyl 2-hydroxyisophthalate** (DMHI). Designed for researchers, scientists, and professionals in drug development, this document synthesizes core scientific principles with practical insights to serve as an essential resource for laboratory applications.

Introduction: Unveiling a Versatile Building Block

Dimethyl 2-hydroxyisophthalate, with the CAS Number 36669-06-4, is an aromatic organic compound that holds significant potential as a versatile building block in synthetic chemistry.^[1] Its unique trifunctional structure, featuring a phenol, and two methyl ester groups on a benzene ring, offers multiple reaction sites for the construction of more complex molecules. This guide will delve into the core physicochemical properties, spectroscopic signature, synthesis, and chemical behavior of DMHI, providing a solid foundation for its application in research and development.

Core Physicochemical and Spectroscopic Properties

A thorough understanding of the fundamental properties of a compound is paramount for its effective use in experimental settings. This section outlines the key physical and chemical characteristics of **Dimethyl 2-hydroxyisophthalate**.

Physicochemical Data Summary

The table below summarizes the essential physicochemical data for **Dimethyl 2-hydroxyisophthalate**.

Property	Value	Source(s)
IUPAC Name	dimethyl 2-hydroxybenzene-1,3-dicarboxylate	[1]
Synonyms	2-Hydroxy-1,3-benzenedicarboxylic Acid Dimethyl Ester, 2,6-(Dicarbomethoxy)phenol, Dimethyl 2-hydroxy-1,3-benzenedicarboxylate	[1]
CAS Number	36669-06-4	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₅	[1]
Molecular Weight	210.18 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	70 - 71 °C	[1]
Solubility	Soluble in many common organic solvents.	
Canonical SMILES	<chem>COC(=O)C1=C(C(=CC=C1)C(=O)OC)O</chem>	[1]
InChI	InChI=1S/C10H10O5/c1-14-9(12)6-4-3-5-7(8(6)11)10(13)15-2/h3-5,11H,1-2H3	[1]
InChI Key	HJZOAEXBCOTMIU-UHFFFAOYSA-N	[1]

Spectroscopic Profile

The unique arrangement of functional groups in **Dimethyl 2-hydroxyisophthalate** gives rise to a distinct spectroscopic fingerprint. The following sections provide an interpretation of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

The proton NMR spectrum of DMHI is predicted to exhibit the following signals:

- Aromatic Protons (δ 7.0-8.0 ppm): The three protons on the benzene ring will appear in this region. Their specific chemical shifts and coupling patterns will be influenced by the electron-withdrawing ester groups and the electron-donating hydroxyl group.
- Methyl Protons (δ 3.8-4.0 ppm): Two distinct singlets are expected for the two non-equivalent methyl ester groups.
- Hydroxyl Proton (variable): The chemical shift of the phenolic proton is highly dependent on the solvent and concentration and may appear as a broad singlet.

The carbon NMR spectrum will provide valuable information about the carbon framework of the molecule. The predicted chemical shifts are as follows:

- Carbonyl Carbons (δ 165-175 ppm): Two distinct signals for the two ester carbonyl carbons.
- Aromatic Carbons (δ 110-160 ppm): Six signals corresponding to the six carbons of the benzene ring. The carbon bearing the hydroxyl group will be the most shielded, while the carbons attached to the ester groups will be deshielded.
- Methyl Carbons (δ 50-55 ppm): Two signals for the two methyl carbons of the ester groups.

The IR spectrum of DMHI will show characteristic absorption bands for its functional groups:

- O-H Stretch (Phenol): A broad band in the region of 3200-3600 cm^{-1} .
- C-H Stretch (Aromatic): Peaks typically appearing above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Peaks typically appearing just below 3000 cm^{-1} .
- C=O Stretch (Ester): A strong, sharp absorption band in the range of 1700-1730 cm^{-1} .

- C-O Stretch (Ester): Bands in the region of 1000-1300 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the 1450-1600 cm^{-1} region.

In a mass spectrum, **Dimethyl 2-hydroxyisophthalate** is expected to show a molecular ion peak ($[M]^+$) at $m/z = 210$. Common fragmentation patterns would likely involve the loss of a methoxy group ($-\text{OCH}_3$) to give a fragment at $m/z = 179$, or the loss of a carbomethoxy group ($-\text{COOCH}_3$) to give a fragment at $m/z = 151$.

Synthesis and Manufacturing

The primary route to **Dimethyl 2-hydroxyisophthalate** involves the esterification of its parent carboxylic acid, 2-hydroxyisophthalic acid.

Synthesis of 2-Hydroxyisophthalic Acid

Several methods have been reported for the synthesis of 2-hydroxyisophthalic acid, including the oxidation of 2-hydroxy-3-methylbenzoic acid.

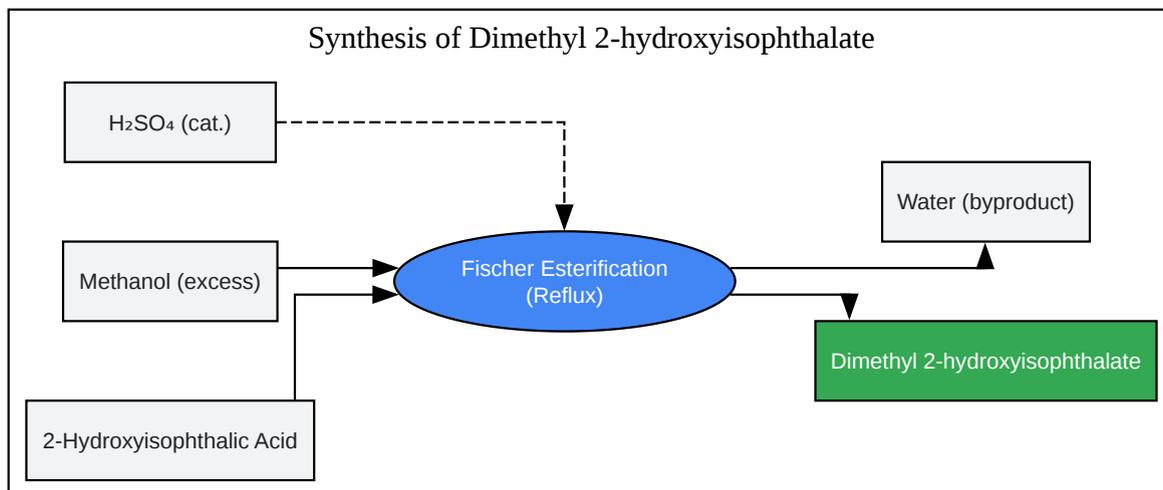
Esterification to Dimethyl 2-hydroxyisophthalate

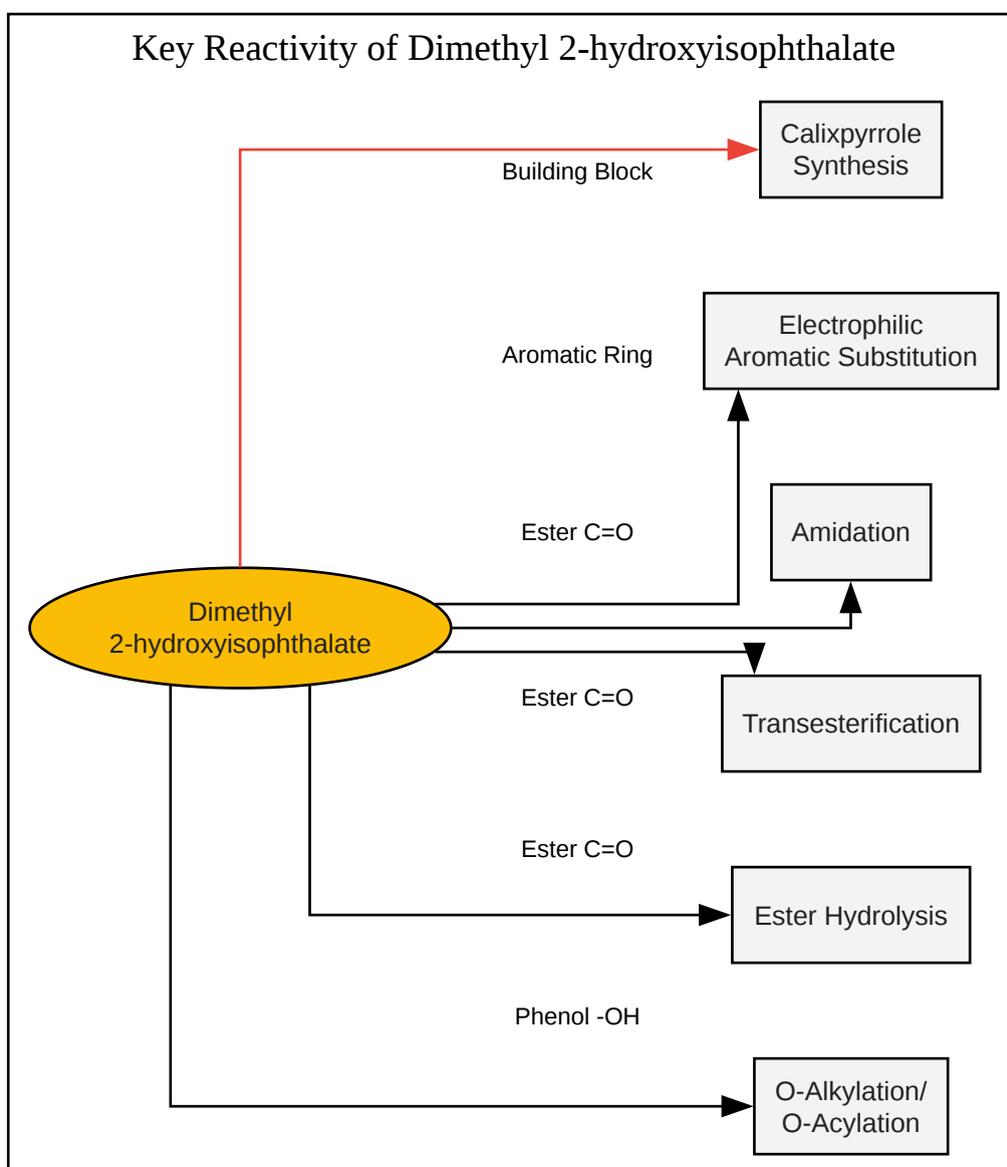
A standard and efficient method for the synthesis of DMHI is the Fischer esterification of 2-hydroxyisophthalic acid.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 2-hydroxyisophthalic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrochloric acid, to the suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure.
- **Purification:** Dissolve the residue in an organic solvent like ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate to remove any unreacted acid. The

organic layer is then washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.

- Final Purification: The crude **Dimethyl 2-hydroxyisophthalate** can be further purified by recrystallization or column chromatography to obtain a high-purity product.





[Click to download full resolution via product page](#)

Caption: Reactivity pathways of **Dimethyl 2-hydroxyisophthalate**.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **Dimethyl 2-hydroxyisophthalate**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal. Standard laboratory personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.

Conclusion

Dimethyl 2-hydroxyisophthalate is a valuable and versatile chemical intermediate with a unique combination of functional groups. Its well-defined physicochemical properties and predictable reactivity make it an attractive starting material for the synthesis of a wide range of more complex molecules, particularly in the fields of supramolecular chemistry and materials science. This guide has provided a foundational understanding of its properties, synthesis, and reactivity to aid researchers in its effective application.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. NP-MRD: ¹H NMR Spectrum (1D, 300 MHz, H₂O, predicted) (NP0166603) [np-mrd.org]
- To cite this document: BenchChem. [Dimethyl 2-hydroxyisophthalate: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123902#dimethyl-2-hydroxyisophthalate-fundamental-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com